

Application Notes and Protocols for the Strategic Functionalization of the Indole Ring

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Compound of Interest

Compound Name: 4-methyl-1H-indole-3-carbonitrile

CAS No.: 889942-77-2

Cat. No.: B3295799

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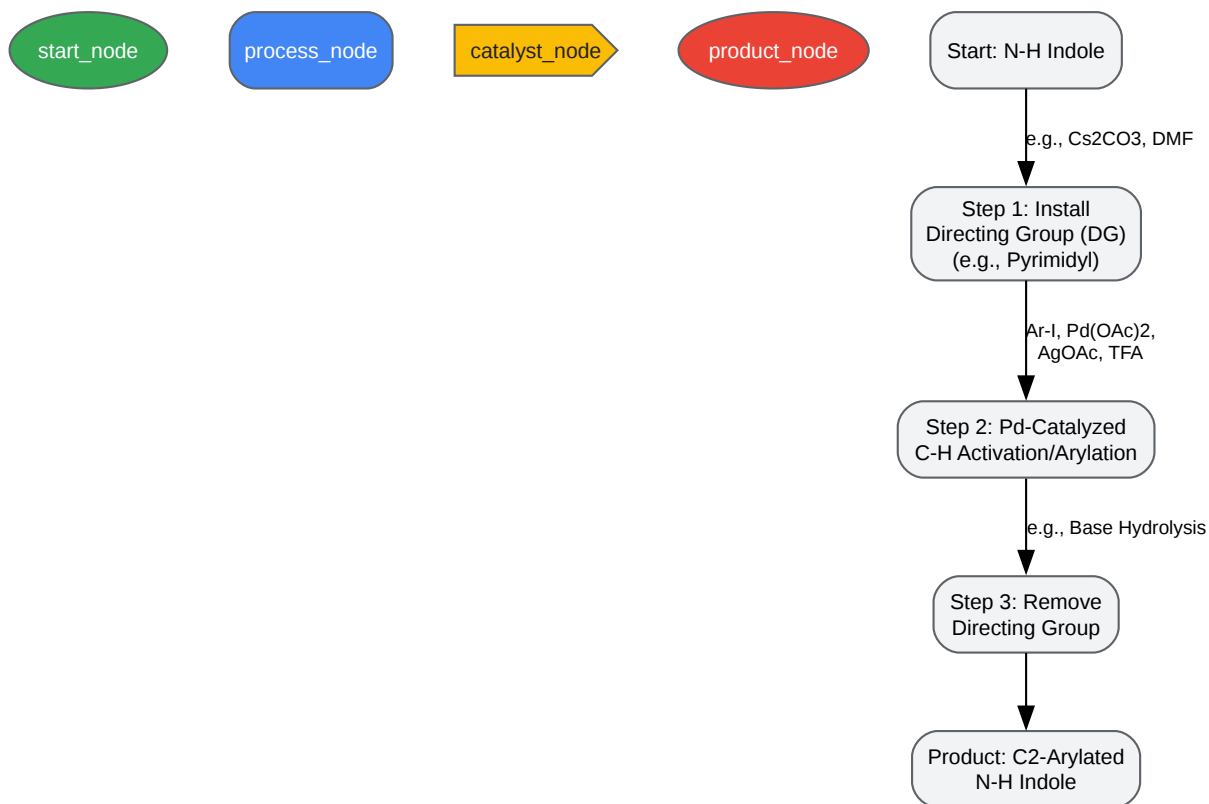
Abstract: The indole scaffold is a cornerstone of medicinal chemistry and natural product synthesis, forming the structural core of numerous pharmaceuticals and bioactive molecules. The strategic functionalization of the indole ring is therefore a critical endeavor in drug discovery and development. This guide provides an in-depth exploration of key experimental procedures for modifying the indole nucleus, moving from classical electrophilic substitutions to modern, transition-metal-catalyzed C–H functionalization techniques. Each section elucidates the underlying chemical principles, offers field-proven insights into experimental design, and presents detailed, step-by-step protocols for researchers, scientists, and drug development professionals.

Introduction: The Privileged Indole Scaffold

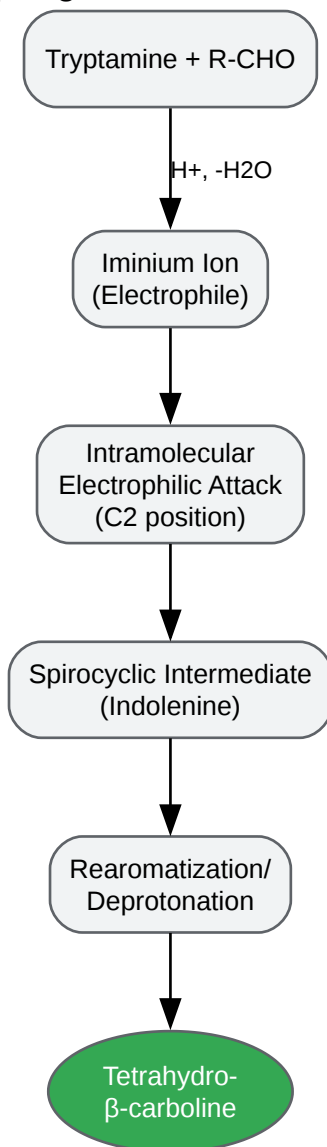
The indole ring system, an bicyclic aromatic heterocycle, consists of a benzene ring fused to a pyrrole ring. Its prevalence in high-profile drugs such as Sumatriptan, Indomethacin, and Arbidol underscores its status as a "privileged scaffold." The unique electronic properties of the indole nucleus govern its reactivity. The pyrrole moiety is electron-rich, making it highly susceptible to electrophilic attack, while the benzene portion is less reactive.[1] The regioselectivity of functionalization is a key challenge, with the C3 position of the pyrrole ring

being the most nucleophilic and kinetically favored site for electrophilic substitution.[2]

Understanding this inherent reactivity is paramount for designing effective synthetic strategies.



Pictet-Spengler Reaction Mechanism



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Sources

- 1. pubs.acs.org [pubs.acs.org]

- [2. Understanding the electrophilic aromatic substitution of indole. - Henry Rzepa's Blog](#)
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